

# How to avoid "slip-stick" when using MS143 as a lubricant.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest			
Compound Name:	MS143		
Cat. No.:	B12406210	Get Quote	

## **Technical Support Center: MS143 Lubricants**

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals utilizing **MS143** series lubricants. The focus is on preventing the "slip-stick" phenomenon during experiments.

# Frequently Asked Questions (FAQs)

Q1: What is the "slip-stick" phenomenon?

A1: The slip-stick phenomenon is an irregular motion that can occur between two surfaces in contact. It is characterized by alternating periods of sticking (stiction) and sliding (slip). This can lead to vibrations, noise, and increased wear on experimental apparatus.[1][2] In sensitive research applications, this can compromise data accuracy and equipment integrity. The primary cause is often a difference between static friction (the force needed to start movement) and kinetic friction (the force needed to maintain movement).[3]

Q2: Is **MS143** supposed to prevent slip-stick?

A2: Yes, the **MS143** series of lubricants, including MS-143HN, MS-143TE, and MS-143XD, are specifically formulated with low molecular weight PTFE (polytetrafluoroethylene) to provide outstanding lubricity and minimize slip-stick.[4][5][6][7] If you are experiencing slip-stick while using this product, it is likely due to issues with the application process or other external factors.



Q3: What are the primary applications of the MS143 series?

A3: **MS143** products are versatile dry lubricants and release agents. As a dry lubricant, they are suitable for a wide range of materials including metals, ceramics, glass, elastomers, and various plastics.[4][5][8] They are particularly useful in applications where traditional oils and greases are not practical, such as in clean environments or for light load, low-speed movements.[6][9]

# Troubleshooting Guide: Eliminating Slip-Stick with MS143

If you are encountering slip-stick behavior despite using **MS143**, follow these troubleshooting steps.

### **Issue 1: Inadequate Surface Preparation**

Proper surface preparation is critical for the MS143 lubricant to form an effective, uniform film.

- Root Cause: Contaminants such as oils, greases, dust, or residues from previous lubricants
  can interfere with the adhesion and uniformity of the MS143 coating. This is a common
  cause of lubricant failure.
- Solution: A thorough cleaning of all contact surfaces is essential before applying **MS143**.[5]

Experimental Protocol: Surface Cleaning

- Mechanical Cleaning: If applicable, start with a mechanical cleaning method like bead media blasting or using steel wool to remove any heavy contaminants or previous coatings.
- Chemical Cleaning: Follow up with a chemical cleaning process. Use a high-purity solvent that is compatible with your substrate materials to remove any remaining oils or residues.
- Verification: Ensure the surface is completely dry and free of any visible contaminants before
  proceeding to lubricant application.

# **Issue 2: Improper Lubricant Application**



The effectiveness of the dry film lubricant is highly dependent on its application.

- Root Cause: An uneven or incomplete coating of MS143 will not provide the consistent, low-friction surface required to prevent slip-stick. The PTFE particles in the MS143 suspension can settle over time, leading to an inconsistent application if not properly mixed.
- Solution: Ensure the product is thoroughly mixed and applied correctly to form a uniform, wet coat that dries into a consistent film.

**Experimental Protocol: Lubricant Application** 

- Thorough Mixing: Vigorously mix the MS143 product before and continuously during use to ensure the PTFE particles are evenly suspended in the carrier solvent.[5][8]
- Application Method: If spraying, use equipment that generates a fine mist. Maintain the proper air pressure and spray distance to ensure the product is applied "wet."[5][8]
- Drying: Allow the solvent to evaporate completely before assembling or operating the apparatus.[8] A change in the coating's appearance from opaque white to a darker, translucent look can indicate it is properly cured, especially if heat is applied.[8]
- Curing (for MS-143TE): For enhanced durability, after application, heat the surface to between 581°F - 600°F (305°C - 315°C) for 5 to 10 minutes.[8]

# Issue 3: Mismatched Lubricant for Application Load/Speed

**MS143** lubricants are ideal for specific operating conditions.

- Root Cause: MS143TE, for example, is best suited for low-speed, light-load applications.[6]
   If the operational parameters of your experiment exceed the lubricant's design specifications, its ability to prevent slip-stick may be compromised.
- Solution: Review the technical data for your specific MS143 product and confirm it is appropriate for the loads and speeds in your experiment.

# **Quantitative Data Summary**




The **MS143** series consists of several formulations. Below is a summary of their key physical properties.

Property	MS-143HN	MS-143XD	MS-143TE
Primary Polymer	Fluoropolymer	Fluoropolymer	Fluoropolymer
Appearance	White Particle Suspension	White Particle Suspension	White Suspension
Specific Gravity	1.24 g/mL @ 25°C	1.6 g/mL @ 20°C	Not Specified
Key Feature	Rapidly drying for enhanced throughput	VOC exempt carrier solvent	Economical
Slip-Stick	Minimizes slip-stick	Minimizes slip-stick	Minimizes slip-stick


# **Visual Guides**

Below are diagrams to assist in your troubleshooting process.



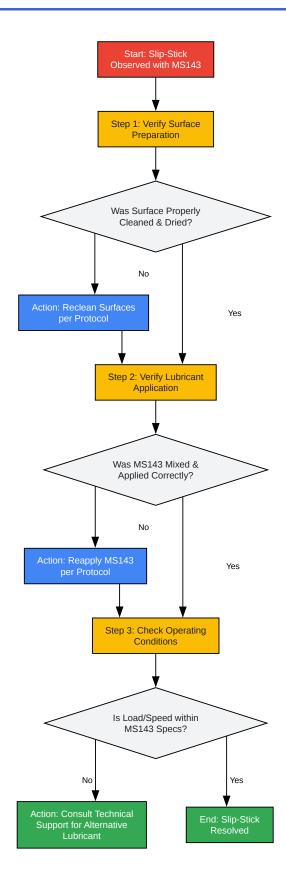



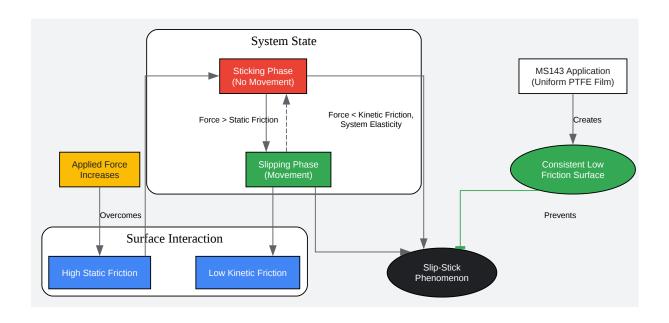

Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. mobil.com [mobil.com]
- 2. Stick-slip phenomenon Wikipedia [en.wikipedia.org]
- 3. Worldwide [stle.org]
- 4. PTFE Release Agent and Dry Lubricant | MS-143HN [miller-stephenson.com]
- 5. miller-stephenson.com [miller-stephenson.com]
- 6. PTFE Bulk liquid | PTFE Mold Release Agents | MS-143 | MIller-Stephenson [miller-stephenson.com]



- 7. Dry Film Mold Release Agent | MS-143XD | Miller-Stephenson [miller-stephenson.com]
- 8. miller-stephenson.com [miller-stephenson.com]
- 9. Miller-Stephenson MS-143XD PTFE Release Agent Dry Lubricant White 1 qt Bottle [ellsworth.com]
- To cite this document: BenchChem. [How to avoid "slip-stick" when using MS143 as a lubricant.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406210#how-to-avoid-slip-stick-when-using-ms143-as-a-lubricant]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com